

Application Note and Analytical Protocol for 2,3-Dimethylpyridine-d9

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Compound of Interest

Compound Name: 2,3-Dimethylpyridine-d9

Cat. No.: B15556901

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analytical protocol for the quantitative analysis of 2,3-Dimethylpyridine, utilizing **2,3-Dimethylpyridine-d9** as an internal standard. The methodologies described are applicable for the analysis of 2,3-Dimethylpyridine in environmental matrices such as water and soil, employing Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

2,3-Dimethylpyridine, also known as 2,3-lutidine, is a pyridine derivative used in various industrial applications. Its presence in the environment is of interest due to its potential persistence and toxicity. Accurate and sensitive quantification of 2,3-Dimethylpyridine is crucial for environmental monitoring and risk assessment. The use of a stable isotope-labeled internal standard, such as **2,3-Dimethylpyridine-d9**, is the gold standard for quantitative analysis by mass spectrometry. This approach, known as isotope dilution mass spectrometry, corrects for variations in sample preparation, injection volume, and instrument response, thereby ensuring the highest accuracy and precision.

This application note details validated sample preparation and analytical methods for the determination of 2,3-Dimethylpyridine in water and soil samples.

Analytical Methods

Two primary analytical techniques are presented: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). GC-MS is a robust and widely available technique suitable for volatile and semi-volatile compounds like 2,3-Dimethylpyridine. LC-MS/MS offers high sensitivity and selectivity, particularly for complex matrices, and can often be performed with simpler sample preparation.

Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for the determination of 2,3-Dimethylpyridine in water and soil/sediment samples.

2.1.1. Experimental Protocol: GC-MS Analysis of 2,3-Dimethylpyridine in Water

Sample Preparation: Liquid-Liquid Extraction (LLE)

- To a 100 mL water sample in a separatory funnel, add 10 μ L of a 10 μ g/mL solution of **2,3-Dimethylpyridine-d9** in methanol (internal standard).
- Add 2 mL of 10 M sodium hydroxide solution to adjust the pH to >11.
- Add 50 mL of dichloromethane and shake vigorously for 2 minutes.
- Allow the layers to separate and collect the organic (bottom) layer.
- Repeat the extraction with a fresh 50 mL portion of dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

GC-MS Instrumentation and Conditions

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Inlet Temperature	250 °C
Injection Volume	1 µL (splitless mode)
Carrier Gas	Helium at 1.0 mL/min
Oven Program	Initial: 50 °C, hold for 2 min; Ramp: 10 °C/min to 280 °C, hold for 5 min
Mass Spectrometer	Agilent 5977A MSD or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions	2,3-Dimethylpyridine:m/z 107 (quantifier), 92 (qualifier) 2,3-Dimethylpyridine-d9:m/z 116 (quantifier)

2.1.2. Experimental Protocol: GC-MS Analysis of 2,3-Dimethylpyridine in Soil

Sample Preparation: Soxhlet Extraction

- Air-dry the soil sample and sieve to remove large debris.
- Weigh 10 g of the homogenized soil into a Soxhlet thimble.
- Spike the soil with 10 µL of a 10 µg/mL solution of **2,3-Dimethylpyridine-d9** in methanol.
- Extract with 150 mL of a 1:1 mixture of acetone and hexane for 8 hours.
- Concentrate the extract to approximately 5 mL using a rotary evaporator.
- Proceed with a liquid-liquid partitioning clean-up as described for water samples (adjusting pH and extracting with dichloromethane).

- Concentrate the final extract to 1 mL for GC-MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is highly sensitive and suitable for the analysis of 2,3-Dimethylpyridine in complex matrices like soil and industrial effluent.

2.2.1. Experimental Protocol: LC-MS/MS Analysis of 2,3-Dimethylpyridine in Soil

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex for 1 minute.
- Spike with 10 μ L of a 1 μ g/mL solution of **2,3-Dimethylpyridine-d9** in methanol.
- Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Add the QuEChERS salt packet (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate) and shake immediately for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Take a 1 mL aliquot of the supernatant (acetonitrile layer) and transfer it to a dispersive SPE (dSPE) tube containing 150 mg MgSO_4 and 50 mg Primary Secondary Amine (PSA).
- Vortex for 30 seconds and centrifuge at 10000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 μ m filter into an LC vial.
- Evaporate to dryness and reconstitute in 1 mL of the initial mobile phase.

LC-MS/MS Instrumentation and Conditions

Parameter	Setting
Liquid Chromatograph	Agilent 1290 Infinity II or equivalent
Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, then re-equilibrate
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Mass Spectrometer	Agilent 6490 Triple Quadrupole or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
2,3-Dimethylpyridine	108.1	93.1 (Quantifier)	15
108.1	66.1 (Qualifier)	25	
2,3-Dimethylpyridine-d9	117.1	99.1 (Quantifier)	15

Method Validation

The analytical methods should be validated according to established guidelines (e.g., ICH Q2(R1)). Key validation parameters are summarized below.

Quantitative Data Summary

Parameter	GC-MS	LC-MS/MS
Linearity (r^2)	> 0.995	> 0.998
Calibration Range	1 - 1000 ng/mL	0.1 - 500 ng/mL
Limit of Detection (LOD)	0.5 ng/mL	0.05 ng/mL
Limit of Quantification (LOQ)	1 ng/mL	0.1 ng/mL
Accuracy (% Recovery)	85 - 115%	90 - 110%
Precision (% RSD)	< 15%	< 10%

Visualizations

Workflow for GC-MS Analysis of 2,3-Dimethylpyridine in Water

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Caption: Workflow for the GC-MS analysis of 2,3-Dimethylpyridine in water samples.

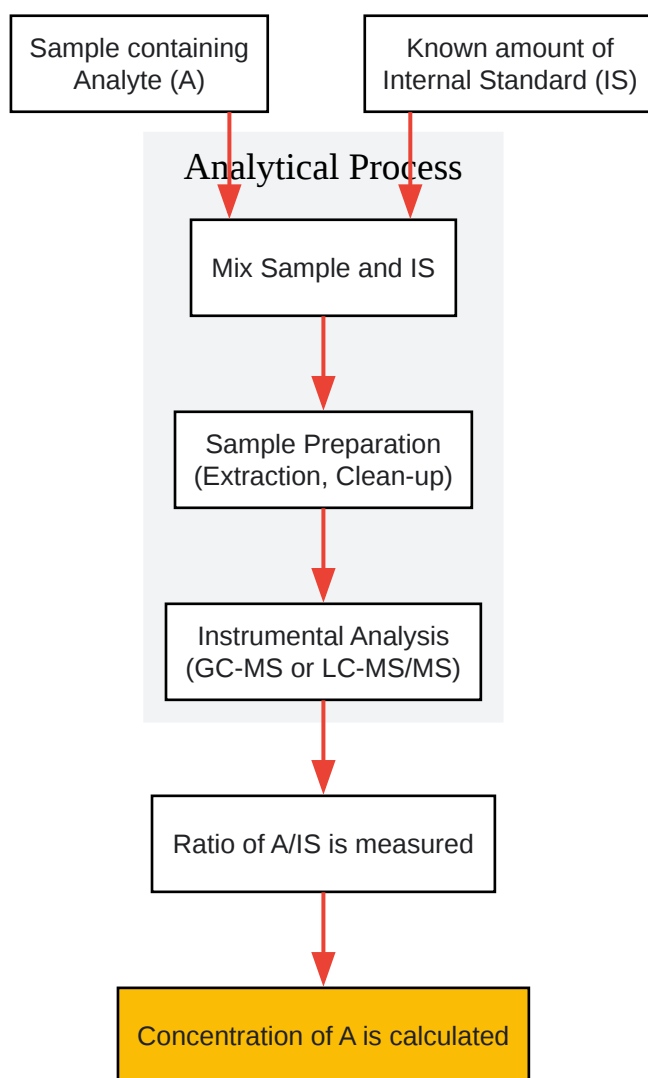
Workflow for LC-MS/MS Analysis of 2,3-Dimethylpyridine in Soil



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Caption: Workflow for the LC-MS/MS analysis of 2,3-Dimethylpyridine in soil samples.

Signaling Pathway of Isotope Dilution Mass Spectrometry



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Caption: Logical relationship in Isotope Dilution Mass Spectrometry.

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